

Personal protective equipment for handling 2-(dimethylamino)benzene-1,4-diol

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Compound of Interest

Compound Name: 2-(dimethylamino)benzene-1,4-diol

Cat. No.: B2998426

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Essential Safety and Handling Guide for 2-(dimethylamino)benzene-1,4-diol

Disclaimer: A specific Safety Data Sheet (SDS) for **2-(dimethylamino)benzene-1,4-diol** (CAS No. 50564-14-2) was not publicly available. The following guidance is based on the safety profiles of structurally similar chemicals, including other dimethylamino-benzene derivatives and benzene-1,4-diol (hydroquinone), as well as standard laboratory safety practices. Researchers must conduct their own risk assessment and consult their institution's Environmental Health & Safety (EHS) department before handling this chemical.

This guide provides essential procedural information for the safe handling, use, and disposal of **2-(dimethylamino)benzene-1,4-diol** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Identifier	Value
Chemical Name	2-(dimethylamino)benzene-1,4-diol
CAS Number	50564-14-2[1]
Molecular Formula	C ₈ H ₁₁ NO ₂ [2]
Molecular Weight	153.18 g/mol [1]

Potential Hazard Identification

Based on analogous compounds, this chemical should be handled as a hazardous substance. The primary potential hazards include irritation to the skin and eyes and possible toxicity if inhaled or ingested.^{[3][4][5]}

Hazard Type	Description
Skin Corrosion/Irritation	May cause skin irritation. ^{[4][5]} Prolonged contact should be avoided.
Serious Eye Damage/Irritation	May cause serious eye irritation. ^{[3][4][5]}
Acute Toxicity (Oral, Inhalation)	May be harmful if swallowed or inhaled. ^[6] Compounds with similar structures can cause respiratory system irritation. ^[3]
Carcinogenicity/Mutagenicity	Some related benzene-diol compounds are suspected of causing genetic defects or cancer. ^{[5][7]} This potential should be considered.

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.^[8] Always wear the following equipment when handling this chemical.^{[4][7]}

Protection Type	Recommended Equipment	Specification
Eye & Face Protection	Safety Goggles & Face Shield	Must be worn at all times. Use chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133.[3] A face shield is required when there is a splash hazard.
Hand Protection	Chemical-Resistant Gloves	Wear disposable nitrile or neoprene gloves. Inspect gloves for integrity before use and change them immediately if contaminated.
Body Protection	Laboratory Coat & Apron	A full-buttoned laboratory coat is required. For tasks with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.[3]
Respiratory Protection	NIOSH-Approved Respirator	Required if handling the solid outside of a fume hood or if aerosolization is possible. Use a respirator with an organic vapor cartridge and a P100 particulate filter.[4]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure an eyewash station and safety shower are accessible and operational.[3] Read all available safety information and prepare all necessary equipment.
- Engineering Controls: All handling of **2-(dimethylamino)benzene-1,4-diol**, including weighing and solution preparation, must be conducted inside a certified chemical fume hood

to prevent inhalation of dust or vapors.[7]

- Weighing & Transfer: Use non-sparking tools.[7][8] Handle the solid carefully to avoid creating dust. If transferring solutions, use appropriate glassware and secondary containment.
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory.[7][8] Wash hands thoroughly with soap and water after handling the chemical, before breaks, and at the end of the workday.[3]
- Decontamination: After use, decontaminate all surfaces, glassware, and equipment with an appropriate solvent (e.g., 70% ethanol) and wash thoroughly. Remove and wash contaminated clothing before reuse.[3]

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Skin Contact	Take off immediately all contaminated clothing. [7] Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[3]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting.[7] Clean mouth with water and drink plenty of water afterwards. Call a poison control center or doctor immediately for treatment advice.[3]

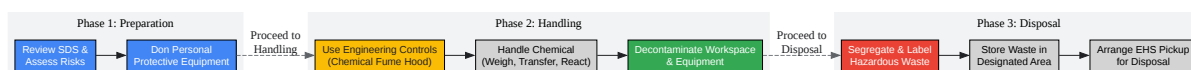
Step-by-Step Disposal Plan

Chemical waste must be managed as hazardous waste. Do not dispose of it down the drain.

- **Waste Collection:** Collect all waste containing **2-(dimethylamino)benzene-1,4-diol** (solid residue, contaminated consumables, and solutions) in a dedicated, properly sealed, and compatible hazardous waste container.
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and list all contents, including the full chemical name "**2-(dimethylamino)benzene-1,4-diol**" and any solvents.
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and secure satellite accumulation area, away from incompatible materials like strong oxidizing agents.^[3]
- **Disposal:** Arrange for pickup and disposal through your institution's certified Environmental Health & Safety (EHS) department. Dispose of contents and container to an approved waste disposal plant.^{[3][7]}

Workflow Visualization

The following diagram illustrates the essential workflow for safely handling **2-(dimethylamino)benzene-1,4-diol** from preparation through final disposal.



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Caption: Safe handling and disposal workflow for **2-(dimethylamino)benzene-1,4-diol**.

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